

Validating the Residual Speed of Kill of Esafoxolaner Formulations: A Comparative Guide

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Compound of Interest

Compound Name: Esafoxolaner

Cat. No.: B607370

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the residual speed of kill of **esafoxolaner** with other isoxazoline-based ectoparasiticides. The information is compiled from various studies to assist researchers and drug development professionals in evaluating the performance of these compounds.

Comparative Efficacy: Speed of Kill Against Fleas and Ticks

The following tables summarize the efficacy and speed of kill of **esafoxolaner** and other isoxazolines against key ectoparasites. It is important to note that **esafoxolaner** is the (S)-enantiomer of afoxolaner, and most direct comparative studies have been conducted with afoxolaner.^[1]

Flea (*Ctenocephalides felis*) Speed of Kill

Active Ingredient	Formulation	Time Post-Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	24 hours	>95.5% (preventive)	[2]
Afoxolaner	Oral	8 hours	≥98.8%	[3]
12 hours	100% (virtually all time points)	[3][4]		
Sarolaner	Oral	8 hours	≥98.8%	[3][4]
12 hours	100%	[3][4]		
Lotilaner	Oral	4 hours	89.9% (initial); >97% (residual)	[5][6]
6 hours	99.2% (initial)	[5][6]		
8 hours	99.9% (initial); >99% (residual)	[5][6]		
12 hours	100%	[5][6]		

Tick Speed of Kill

Ixodes ricinus (Castor bean tick)

Active Ingredient	Formulation	Time Post-Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	48 hours	91% - 100% (curative & preventive for 5 weeks)	[7]
Afoxolaner	Oral	12 hours	93.4% (initial); 36.9% - 76.6% (residual)	[8]
24 hours	100% (initial); 91% - 100% (residual)	[8]		
Sarolaner	Oral	12 hours	90.1% (initial); ≥94.9% (residual)	[9]
24 hours	100% (initial); 95.2% (Day 35)	[9]		

Ixodes scapularis (Deer tick)

Active Ingredient	Formulation	Time Post-Infestation	Efficacy (%)	Study Reference(s)
Esafoxolaner	Topical (in combination)	48 hours	95% - 100% (curative); 98% - 100% (preventive)	[7]
Sarolaner	Oral	12 hours	98.8% (initial)	[9]
24 hours	100% (initial); >95.7% (residual up to Day 28)	[9]		

Rhipicephalus sanguineus (Brown dog tick)

Active Ingredient	Formulation	Time Post-Infestation	Efficacy (%)	Study Reference(s)
Afoxolaner	Oral	24 hours	<90% (from Day 7 onwards)	[10]
Sarolaner	Oral	8 hours	>94%	
12 hours	>99%	[10]		
24 hours	>90% (for 35 days)	[10]		

Amblyomma americanum (Lone star tick)

Active Ingredient	Formulation	Time Post-Infestation	Efficacy (%)	Study Reference(s)
Afoxolaner	Oral	24 hours (Day 21)	14.9%	
48 hours (Day 21)	≥90%			
Sarolaner	Oral	24 hours (Day 21)	13.6%	
48 hours (Day 21)	≥90%			
Lotilaner	Oral	12 hours (Day 21)	59.6%	
24 hours (Day 21)	97.4%			

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of efficacy studies. Below are generalized protocols for flea and tick residual speed of kill studies based on published research.

Flea Speed of Kill Study Protocol

- Animal Selection and Acclimation:
 - Healthy adult cats or dogs of a specified breed (e.g., Beagles for dogs) are used.
 - Animals are acclimated to individual housing for at least seven days prior to the study.
 - A pre-treatment flea infestation is performed to establish host suitability.
- Randomization and Treatment:
 - Animals are randomly allocated to a treatment group (e.g., **esafoxolaner** formulation) or a placebo control group based on pre-treatment flea counts.
 - The investigational product is administered according to the label instructions.
- Infestation and Efficacy Assessment:
 - For initial speed of kill, animals are infested with a known number of unfed adult fleas (e.g., 100 *Ctenocephalides felis*) at specific time points before or after treatment.
 - For residual speed of kill, animals are re-infested with fleas at regular intervals (e.g., weekly) for a specified duration (e.g., 35 days).
 - Flea counts are conducted at various time points post-treatment and post-re-infestation (e.g., 4, 6, 8, 12, 24 hours) by combing the animals.^{[4][5][6]}
- Data Analysis:
 - Efficacy is calculated for each time point by comparing the mean number of live fleas on the treated group to the mean number on the control group.
 - Geometric means are typically used for statistical analysis.

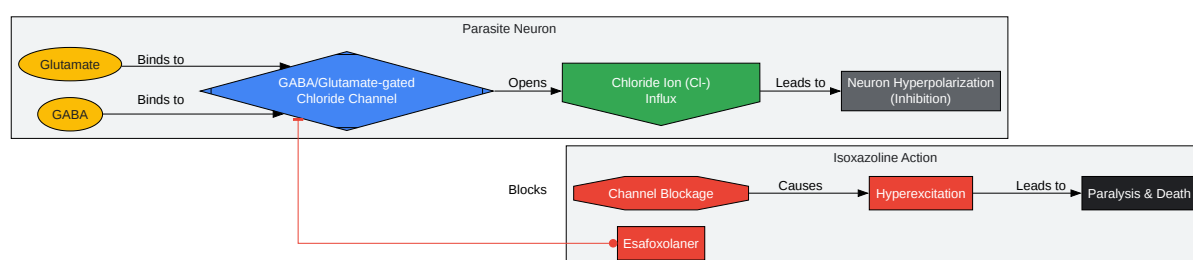
Tick Speed of Kill Study Protocol

- Animal Selection and Acclimation:
 - Similar to flea studies, healthy adult cats or dogs are used and acclimated to individual housing.
 - A pre-treatment tick infestation is performed to assess host suitability.
- Randomization and Treatment:
 - Animals are randomized to treatment or control groups based on pre-treatment tick counts.
 - The product is administered as per the recommended dosage and method.
- Infestation and Efficacy Assessment:
 - For initial speed of kill, animals are infested with a specific number of unfed adult ticks (e.g., 50 of a single species) prior to treatment.
 - For residual speed of kill, re-infestations are performed at set intervals (e.g., weekly) for the duration of the study.[\[11\]](#)
 - Tick counts (live and dead) are performed at defined time points post-treatment and post-re-infestation (e.g., 8, 12, 24, 48 hours).[\[11\]](#)[\[12\]](#)
- Data Analysis:
 - Efficacy is calculated by comparing the mean live tick counts in the treated group to the control group at each assessment time.
 - Geometric means are commonly used for the analysis.

Visualizing the Science

Mechanism of Action: Isoxazoline Signaling Pathway

Isoxazolines exert their parasiticidal effect by acting as non-competitive antagonists of GABA (gamma-aminobutyric acid) and glutamate-gated chloride channels in insects and acarines.[13][14] This leads to hyperexcitation of the parasite's nervous system, resulting in paralysis and death.[13][14]

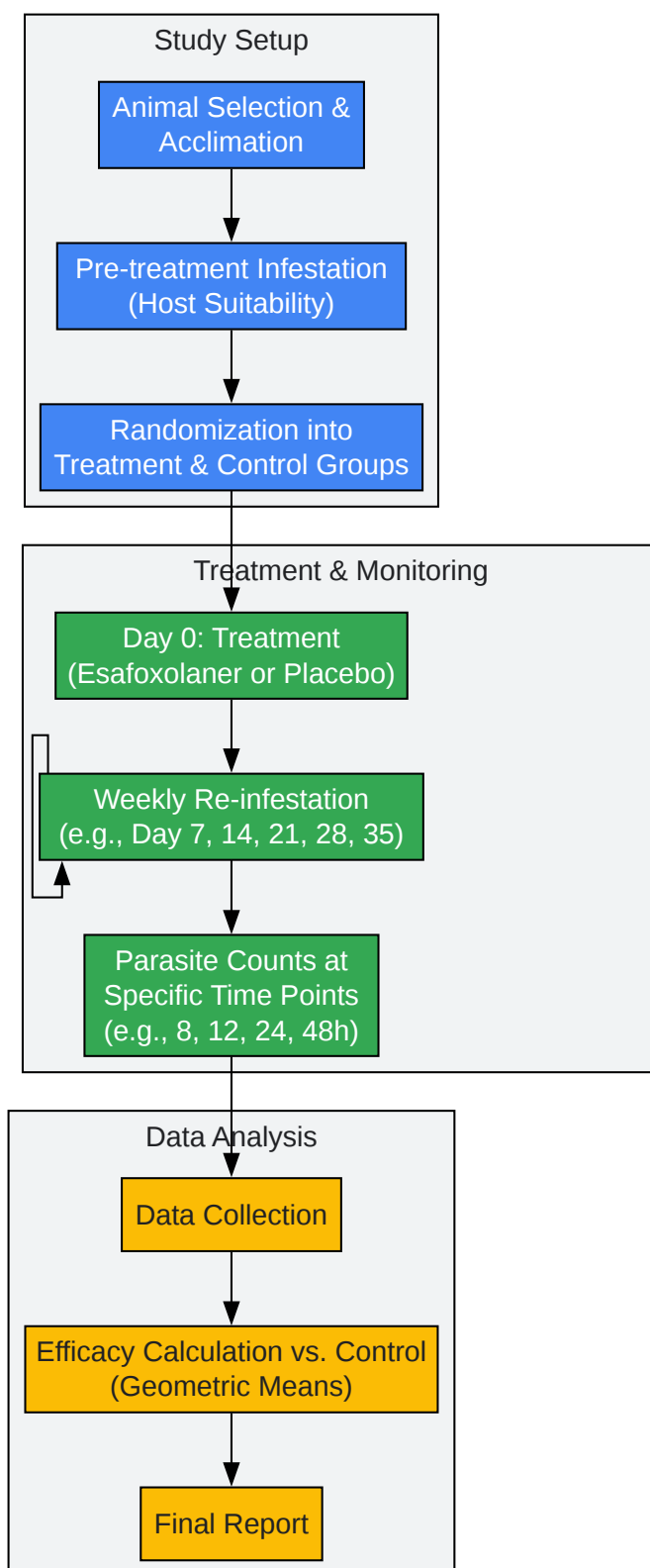


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Caption: Isoxazoline Mechanism of Action

Experimental Workflow: Residual Speed of Kill Study

The following diagram illustrates a typical workflow for a residual speed of kill study, from animal selection to data analysis.

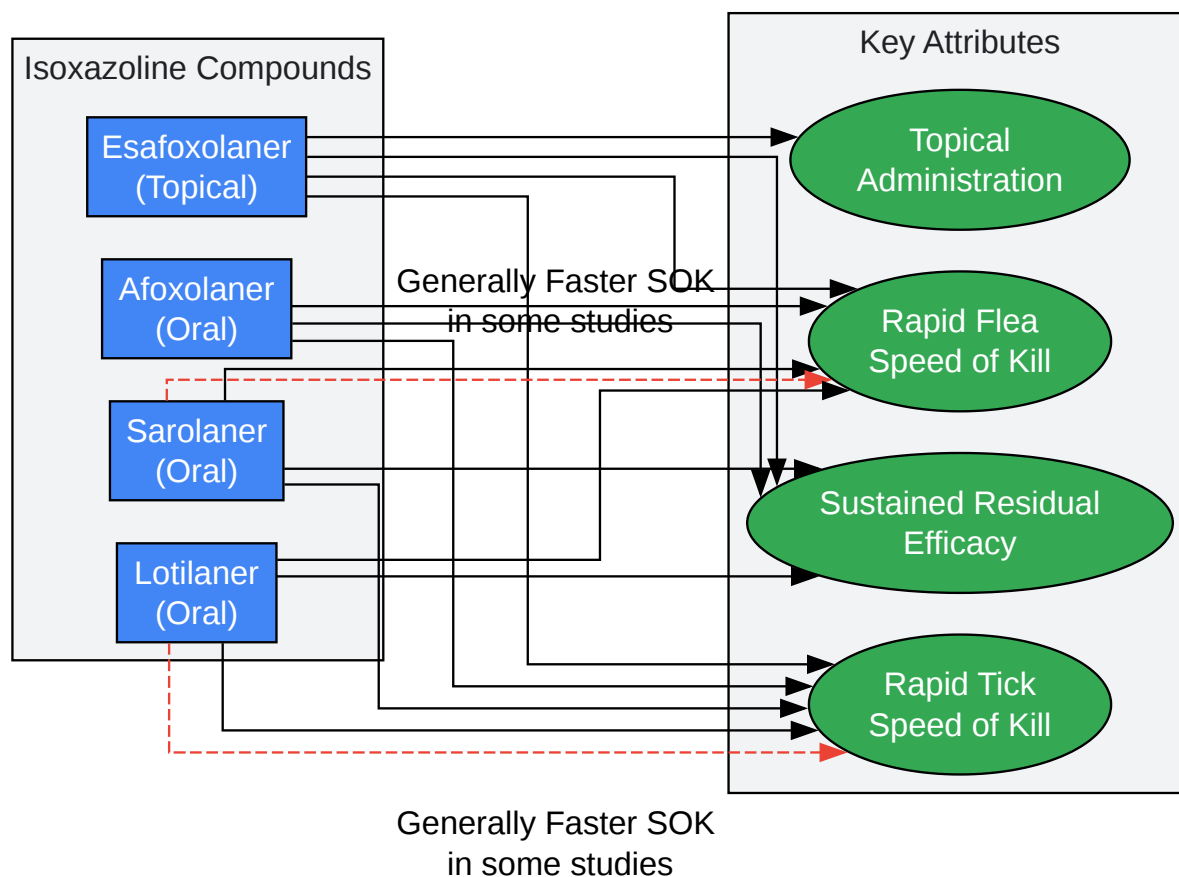


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Caption: Residual Speed of Kill Experimental Workflow

Logical Relationship: Isoxazoline Comparison

This diagram provides a high-level comparison of key attributes of different isoxazoline compounds based on the available data.



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Caption: Isoxazoline Attribute Comparison

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